

Application Notes and Protocols for 2-Amino-6-methoxy-3-nitropyridine

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Compound of Interest

Compound Name: 2-Amino-6-methoxy-3-nitropyridine

Cat. No.: B1334430

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Introduction: A Versatile Heterocyclic Building Block

2-Amino-6-methoxy-3-nitropyridine is a substituted pyridine derivative of significant interest to the pharmaceutical, agrochemical, and material science sectors.^[1] Its unique molecular architecture, featuring an aromatic pyridine ring functionalized with an amino, a methoxy, and a nitro group, confers a distinct reactivity profile that makes it a valuable intermediate in organic synthesis.^{[1][2]} The electron-donating amino and methoxy groups, combined with the electron-withdrawing nitro group, create a scaffold amenable to a variety of chemical transformations.^[1] This compound serves as a key precursor in the synthesis of biologically active molecules, particularly in the development of therapeutic agents targeting neurological disorders and in the formulation of modern agrochemicals.^{[1][3]}

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe and effective handling, storage, and utilization of **2-Amino-6-methoxy-3-nitropyridine**. Adherence to these protocols is critical for ensuring personnel safety, maintaining the integrity of the compound, and achieving reproducible experimental outcomes.

Compound Profile and Physicochemical Properties

A thorough understanding of the compound's properties is foundational to its safe handling.

Property	Value	Source
IUPAC Name	6-methoxy-3-nitropyridin-2-amine	PubChem[4]
CAS Number	73896-36-3	Chem-Impex, PubChem[1][4]
Molecular Formula	C ₆ H ₇ N ₃ O ₃	Chem-Impex, PubChem[1][4]
Molecular Weight	169.14 g/mol	Chem-Impex, PubChem[1][4]
Appearance	Light yellow to yellow powder/crystal	Chem-Impex, TCI[1][5]
Purity	≥ 97-98% (by GC or HPLC)	Chem-Impex, TCI[1][5]
Melting Point	169.0 to 173.0 °C	TCI[5]
Storage Temperature	0-8 °C (Refrigerated)	Chem-Impex[1]

Hazard Identification and Safety Precautions (E-E-A-T)

2-Amino-6-methoxy-3-nitropyridine is classified as a hazardous substance.[6] The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion. The following GHS hazard statements summarize the risks associated with this compound.

- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]
- H315: Causes skin irritation.[4][6]
- H319: Causes serious eye irritation.[4][6]
- H332: Harmful if inhaled.[4]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[4]

Expertise & Experience Insights: The presence of the nitro group and the aromatic amine functionality are key contributors to its toxicological profile. Aromatic amines can be skin sensitizers, and nitro compounds often exhibit toxicity. The powdered nature of the solid increases the risk of aerosolization, making respiratory protection particularly critical.

Personal Protective Equipment (PPE)

A robust PPE regimen is mandatory when handling this compound. The causality behind these choices is to create a complete barrier against all potential exposure routes.

- **Hand Protection:** Wear impervious protective gloves, such as nitrile rubber. Always inspect gloves prior to use and change them immediately if they become contaminated.[6][7]
- **Eye and Face Protection:** Chemical safety goggles are required. For operations with a higher risk of splashing or dust generation, a face shield should be worn in addition to goggles.[6][8]
- **Skin and Body Protection:** A laboratory coat is mandatory. For larger quantities or when there is a significant risk of exposure, consider wearing additional protective clothing like an apron or coveralls.[6][9]
- **Respiratory Protection:** All handling of the solid material must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6][10] If dusts are generated and a fume hood is not available, a NIOSH-approved respirator with appropriate particulate filters is required.[7]

Engineering Controls

The primary engineering control for handling **2-Amino-6-methoxy-3-nitropyridine** is a properly functioning chemical fume hood to minimize inhalation exposure.[10] An eyewash station and a safety shower must be readily accessible in the immediate work area.[8][10]

Detailed Handling and Use Protocols

These protocols are designed to be self-validating by incorporating safety checks and best practices at each step.

Protocol for Weighing and Dispensing Solid Compound

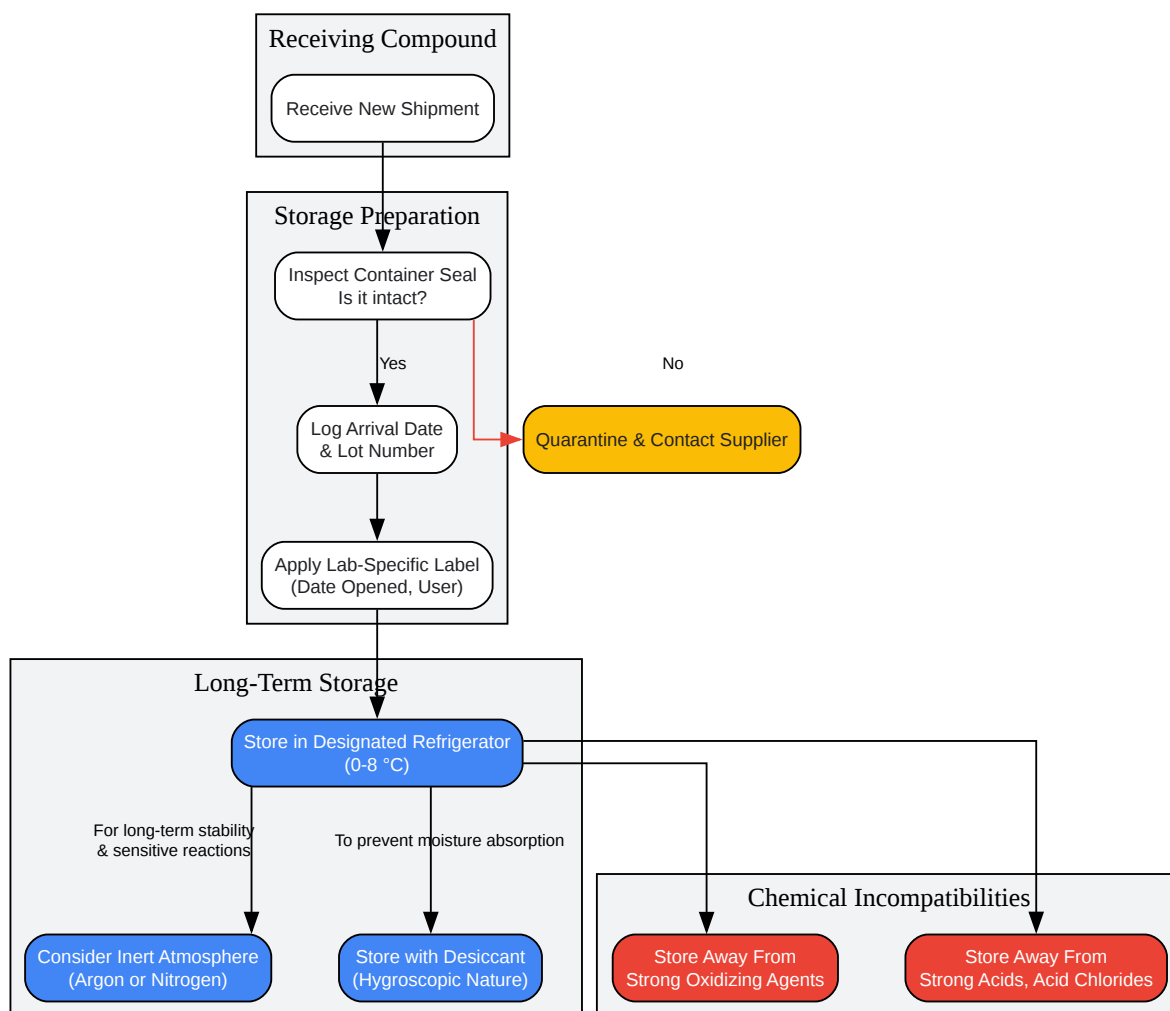
- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is operational.
- Containment: Perform all weighing and dispensing activities within the fume hood. Use a disposable weighing paper or boat to prevent contamination of the balance.
- Technique: Handle the container and spatula carefully to avoid generating dust.^{[6][10]} If the powder is fine, consider using a spatula with a dampened tip (with a compatible, non-reactive solvent) to minimize aerosolization.
- Closure: Immediately after dispensing the desired amount, securely close the primary container.^{[7][10]}
- Cleanup: Clean the balance and surrounding surfaces of any residual powder using a damp cloth or towel. Dispose of all contaminated materials (weighing paper, gloves, wipes) as hazardous waste.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after completing the task.^{[6][8]}

Protocol for Solution Preparation

- Solvent Selection: The methoxy group contributes to the compound's solubility.^[1] However, always perform a small-scale solubility test if the solvent is not specified in your experimental procedure.
- Procedure: a. Place a stir bar in the receiving flask. b. Add the chosen solvent to the flask. c. Slowly add the pre-weighed **2-Amino-6-methoxy-3-nitropyridine** to the solvent while stirring. This should be done within a fume hood. d. If necessary, sonication or gentle warming can be used to aid dissolution. Avoid strong heating, as this may lead to decomposition.^[7]
- Labeling: Clearly label the flask with the compound name, concentration, solvent, date, and appropriate hazard pictograms.

Storage Procedures for Maintaining Compound Integrity

Improper storage can lead to degradation of the compound, affecting experimental results and potentially creating new, unknown hazards. The following workflow outlines the decision-making process for proper storage.



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Caption: Workflow for proper storage of **2-Amino-6-methoxy-3-nitropyridine**.

Core Storage Protocol

- **Temperature:** The compound must be stored in a refrigerator at a temperature between 0-8 °C.[\[1\]](#) This low temperature slows down potential degradation pathways.
- **Container:** Keep the compound in its original, tightly sealed container.[\[7\]](#)[\[10\]](#) Ensure the cap is securely fastened after each use to prevent exposure to air and moisture.
- **Environment:** Store in a dry, well-ventilated, and designated area for hazardous chemicals.[\[6\]](#)[\[7\]](#)
- **Security:** The storage location should be locked or otherwise secured to restrict access to authorized personnel only.[\[6\]](#)[\[7\]](#)

Authoritative Grounding: Justification for Storage Choices

- **Hygroscopicity:** While not universally cited, some safety data sheets for similar pyridine derivatives mention hygroscopic properties.[\[7\]](#) The amino group can readily form hydrogen bonds with water molecules from the atmosphere. Absorbed moisture can compromise the compound's purity and affect reaction stoichiometry. Therefore, storing the container within a desiccator is a prudent, field-proven best practice.
- **Incompatibilities:** The chemical structure suggests incompatibilities that must be respected in storage.
 - **Strong Oxidizing Agents:** The amino group can be readily oxidized. Storing near strong oxidizers could lead to a vigorous, potentially explosive reaction.[\[10\]](#)[\[11\]](#)
 - **Strong Acids, Acid Anhydrides, Acid Chlorides:** The basic amino group will react exothermically with strong acids. It can also react with acid anhydrides and chlorides in acylation reactions.[\[10\]](#) Co-storage should be strictly avoided.

Emergency Procedures and Waste Disposal

First Aid Measures

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes.[6][8] Seek immediate medical attention.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give small quantities of water to drink. Never give anything by mouth to an unconscious person.[7] Call a poison center or doctor immediately.[6]

Spill and Leak Response

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further dispersal of the dust. Avoid breathing dust.[7]
- Clean-up: Wearing full PPE, carefully sweep or scoop up the spilled material into a suitable container for disposal. Avoid generating dust.[10] Use a damp cloth for final cleaning of the area.
- Disposal: Place all contaminated materials into a sealed, labeled container for hazardous waste disposal.

Waste Disposal

All waste containing **2-Amino-6-methoxy-3-nitropyridine**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.[6][7] Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the material to enter drains or waterways.[7]

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